

# Proper Disposal Procedures for I1421

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## Compound of Interest

Compound Name: I1421

Cat. No.: B15569640

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The following provides essential safety and logistical information for the proper disposal of the product identified as "15 OZ RE-NU I 1421 LB 12PK," which is an extremely flammable aerosol. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Essential Safety and Handling Information

Prior to disposal, it is critical to be aware of the hazards associated with this product.

Hazard Statement	Classification
Physical Hazard	Extremely flammable aerosol
Health Hazards	Causes serious eye irritation, Suspected of damaging the unborn child, May cause damage to organs through prolonged or repeated exposure
Environmental Hazards	Harmful to aquatic life, Harmful to aquatic life with long lasting effects

Signal Word: Danger

## Personal Protective Equipment (PPE)

To ensure personal safety during handling and disposal, the following PPE is required:

- Eye/Face Protection: Wear safety glasses with side shields or goggles.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: If handled in areas with poor ventilation, a respirator may be necessary. Do not breathe the gas.

## Step-by-Step Disposal Protocol

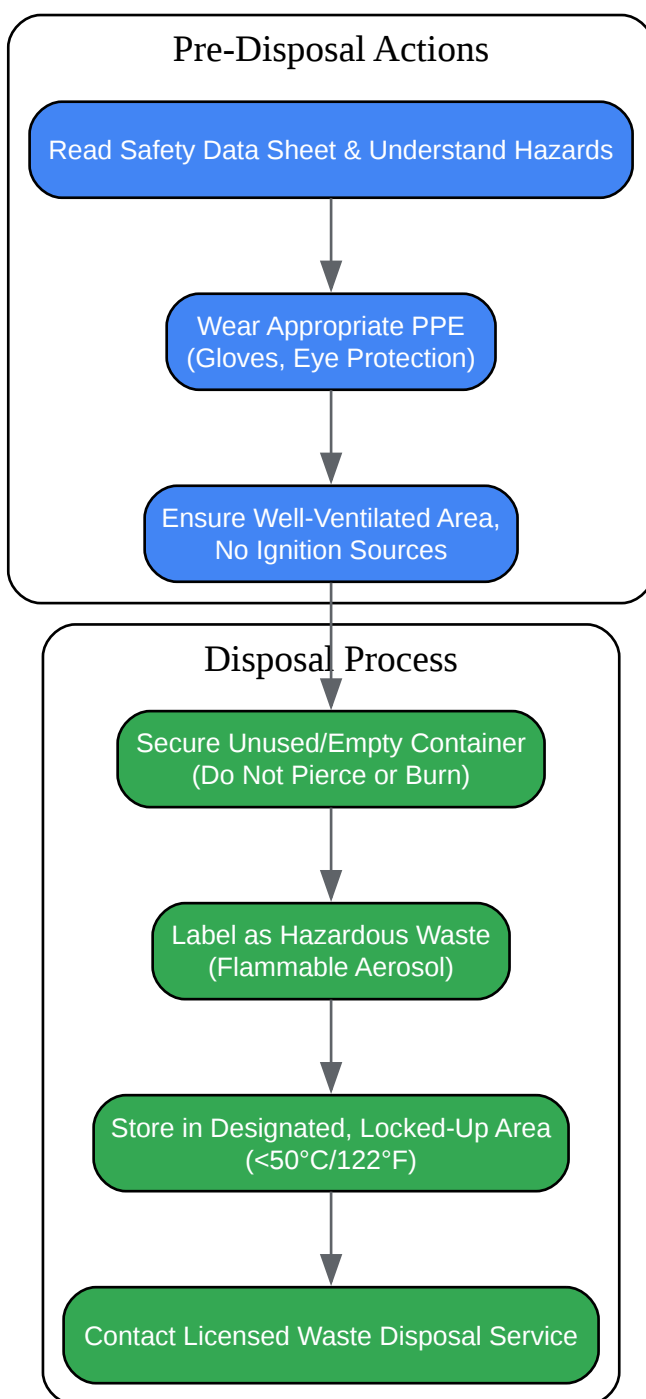
Adherence to the following procedural steps is mandatory for the safe disposal of **I1421**.

- Preparation and Precautionary Measures:
  - Obtain and read all special instructions and safety precautions before handling the product.[\[1\]](#)
  - Keep the product away from heat, sparks, open flames, and hot surfaces. Smoking is strictly prohibited in the vicinity.[\[1\]](#)
  - Do not spray on an open flame or other ignition sources.[\[1\]](#)
  - The container is pressurized; do not pierce or burn it, even after use.[\[1\]](#)
  - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Storage Pending Disposal:
  - Store the product in a locked-up and well-ventilated area.[\[1\]](#)
  - Protect the container from sunlight and do not expose it to temperatures exceeding 50°C (122°F).[\[1\]](#)
- Spill or Leak Response:
  - In the event of a leak, if it can be done without risk, stop the flow of material.[\[1\]](#)
  - If a leak is irreparable, move the cylinder to a safe and open area and isolate it until the gas has dispersed.[\[1\]](#)

- Prevent the substance from entering waterways, sewers, basements, or confined areas.[\[1\]](#)
- Eliminate all ignition sources and keep combustible materials away from the spill.[\[1\]](#)
- Final Disposal:
  - Dispose of the contents and the container in accordance with all applicable local, regional, national, and international regulations.[\[1\]](#)
  - It is recommended to contact a licensed professional waste disposal service to manage the disposal of this material.[\[2\]](#)[\[3\]](#)
  - Avoid releasing the substance into the environment.[\[1\]](#)

## Disposal Workflow Visualization

The following diagram illustrates the logical steps for the proper disposal of **I1421**.



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Caption: Logical workflow for the safe disposal of **I1421** aerosol.

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- To cite this document: BenchChem. [Proper Disposal Procedures for I1421]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569640#i1421-proper-disposal-procedures]

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